

YD23 PROTAC In Vivo Delivery: Technical Support Center

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Compound of Interest

Compound Name: YD23
Cat. No.: B15542338

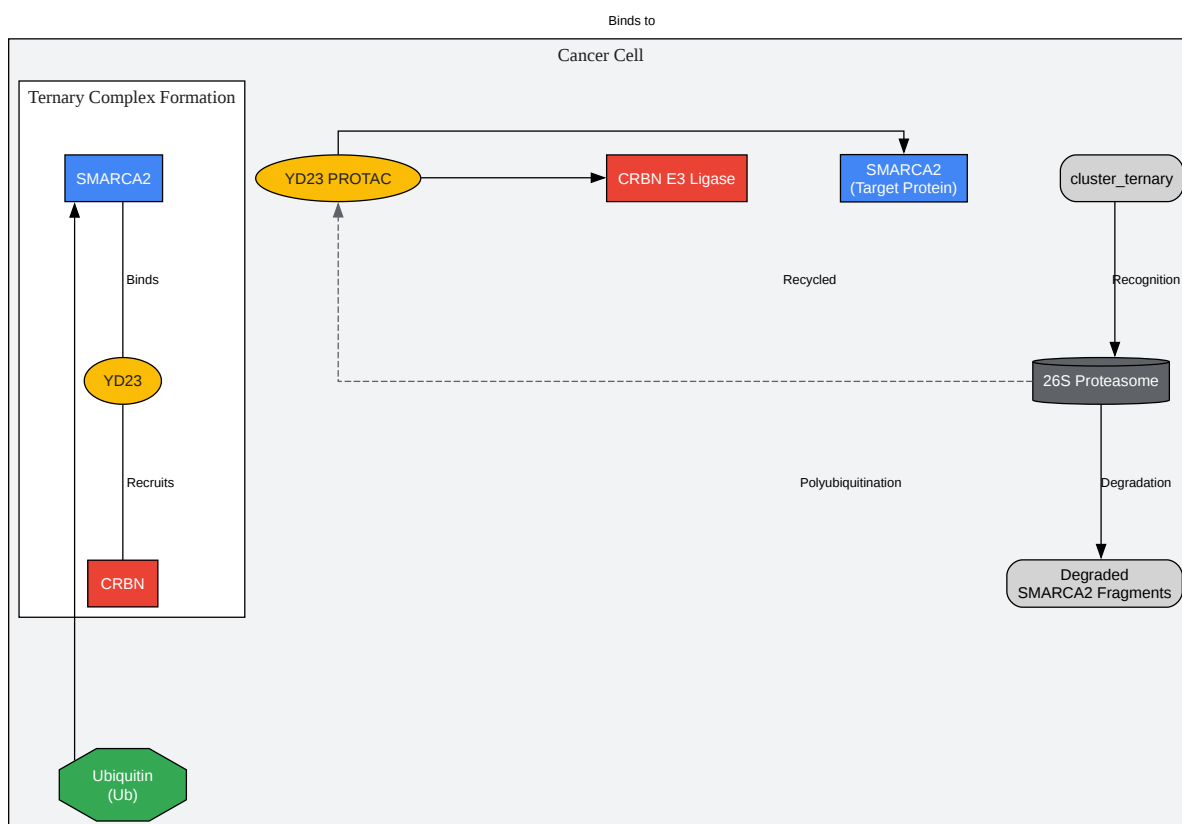
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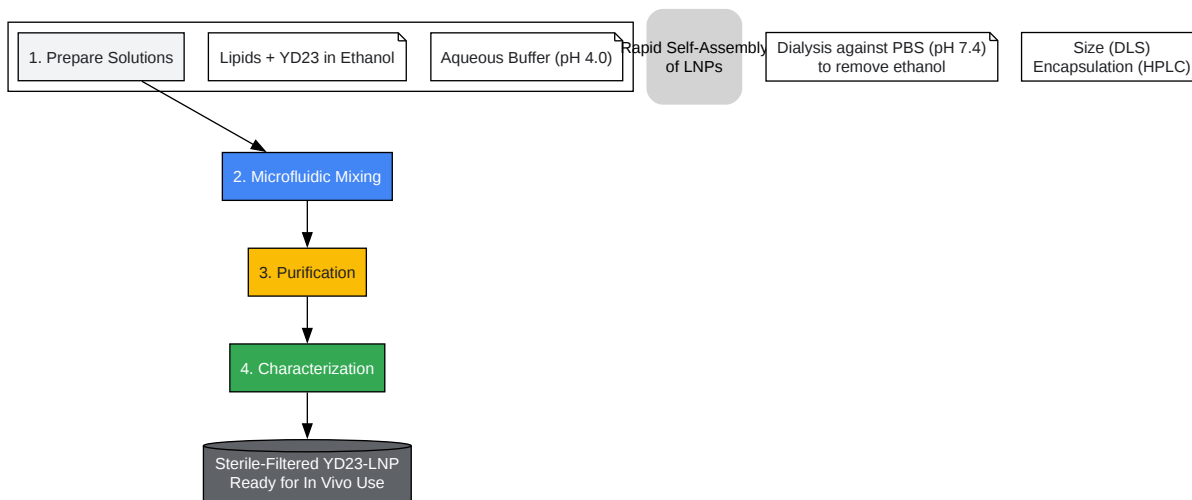
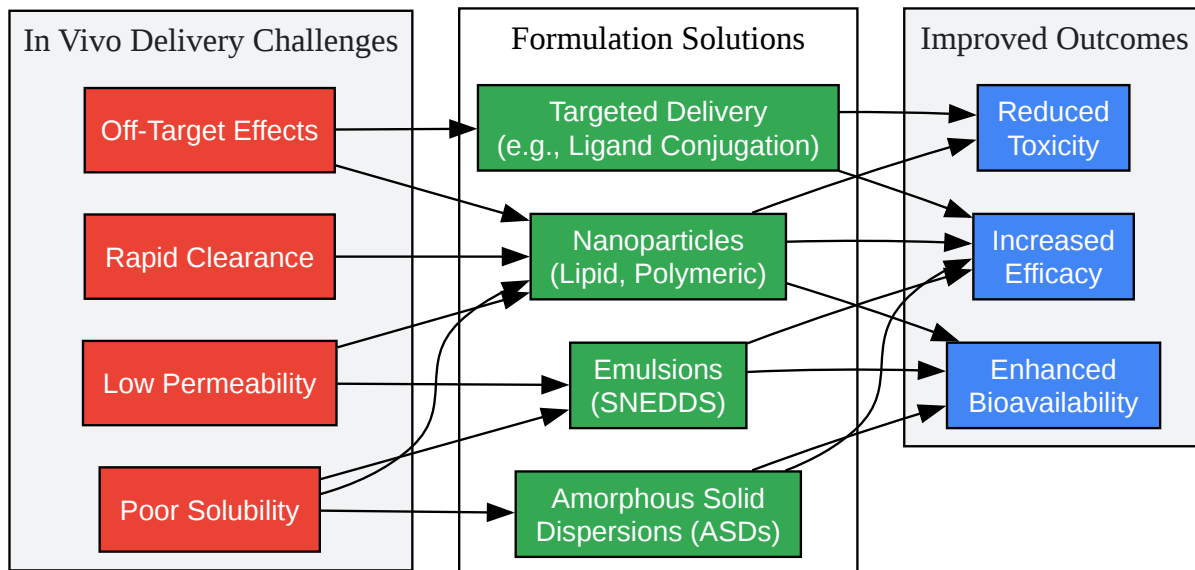
This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for the in vivo delivery of **YD23**, a selective SMARCA2 PROTAC degrader.

Frequently Asked Questions (FAQs)

Q1: What is **YD23** and what is its mechanism of action?

YD23 is a selective Proteolysis Targeting Chimera (PROTAC) designed to degrade the SMARCA2 protein.^[1] As a heterobifunctional molecule, it consists of a ligand that binds to the target protein (SMARCA2), a ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase, and a linker connecting them.^{[1][2]} **YD23** functions by forming a ternary complex between SMARCA2 and the E3 ligase, which leads to the ubiquitination of SMARCA2.^{[2][3]} The polyubiquitinated protein is then recognized and degraded by the proteasome.^{[2][4]} This targeted degradation is synthetically lethal in SMARCA4-deficient cancer cells, making **YD23** a promising therapeutic for cancers like non-small cell lung cancer (NSCLC).^[1]





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